

Safe Disposal of 2-Methylcyclohexyl Acetate: A Comprehensive Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methylcyclohexyl acetate

Cat. No.: B1359852

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This document provides essential safety and logistical information for the proper disposal of **2-Methylcyclohexyl acetate**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring regulatory compliance.

Quantitative Data Summary

The following table summarizes the key quantitative data for **2-Methylcyclohexyl acetate**, compiled from various safety data sheets. This information is crucial for assessing its hazards and handling it safely.

Property	Value	Source(s)
Physical Properties		
Molecular Formula	C ₉ H ₁₆ O ₂	[1]
Molecular Weight	156.22 g/mol	[1][2]
Appearance	Clear, colorless liquid	[3][4]
Melting Point/Freezing Point	< -31.6 °C	[4][5]
Boiling Point	186.2 °C at 102.4 kPa	[4]
Flash Point	68 °C at 101.1 kPa	[4]
Specific Gravity	0.947 - 0.951 at 20°C	[3][4]
Water Solubility	0.44 g/L at 20°C	[4]
Vapor Pressure	134 Pa at 20°C; 216 Pa at 25°C	[4]
Toxicity Data		
Acute Dermal LD50 (Rat)	> 2000 mg/kg bw	[5]
Acute Inhalation LC50 (Rat)	> 5.32 mg/L air	[5]
Ecotoxicity Data		
Fish (Cyprinus carpio) LC50	14 mg/L (96 h)	[5]
Daphnia magna EC50	34 mg/L (48 h)	[5]
Algae (Pseudokirchneriella subcapitata) EC50	> 40 mg/L (72 h)	[5]
Microorganisms (activated sludge) NOEC	100 mg/L (28 d)	[5]

Experimental Protocols: Disposal Procedures

The proper disposal of **2-Methylcyclohexyl acetate** is paramount to ensure safety and environmental protection. The following step-by-step procedures are based on established

safety guidelines.

1. Personal Protective Equipment (PPE) and Safety Precautions:

- Engineering Controls: Handle **2-Methylcyclohexyl acetate** in a well-ventilated area, preferably within a chemical fume hood.^[5] Ensure that eyewash stations and safety showers are readily accessible.^[6]
- Personal Protective Equipment:
 - Eye Protection: Wear tightly sealed safety goggles or glasses with side shields.^{[3][6]}
 - Hand Protection: Wear chemical-resistant gloves (e.g., nitrile rubber).^[3]
 - Body Protection: Wear a lab coat or other protective clothing to prevent skin contact.^{[5][6]}
 - Respiratory Protection: If working outside of a fume hood or if vapor concentrations are high, use a NIOSH/MSHA-approved respirator.^[6]

2. Small Spills and Leaks:

- Immediate Actions:
 - Evacuate non-essential personnel from the immediate area.^{[4][5]}
 - Eliminate all ignition sources, as **2-Methylcyclohexyl acetate** is a combustible liquid.^{[2][5]} This includes turning off open flames and unplugging nearby electrical equipment.
 - Ensure adequate ventilation.^{[5][6]}
- Containment and Cleanup:
 - Contain the spill using an inert absorbent material such as sand, earth, vermiculite, or diatomite.^{[3][7]} Do not use combustible materials like sawdust.
 - Carefully collect the absorbed material and place it into a suitable, labeled container for hazardous waste disposal.^[7]

- Clean the spill area thoroughly with soap and water.[6]

3. Bulk Waste Disposal:

- Waste Characterization: **2-Methylcyclohexyl acetate** waste must be treated as hazardous chemical waste.
- Collection and Storage:
 - Collect waste **2-Methylcyclohexyl acetate** in a designated, properly labeled, and sealed container. The container should be compatible with the chemical.
 - Store the waste container in a cool, dry, and well-ventilated area, away from heat, ignition sources, and incompatible materials such as strong oxidizing agents.[3][6]
- Disposal Method:
 - The primary recommended method for disposal is through a licensed chemical destruction facility.[5]
 - Controlled incineration with flue gas scrubbing is another acceptable method.[5]
 - Do not dispose of **2-Methylcyclohexyl acetate** down the drain or in regular trash.[3][7]
This can harm the environment and is against regulations.

4. Contaminated Packaging Disposal:

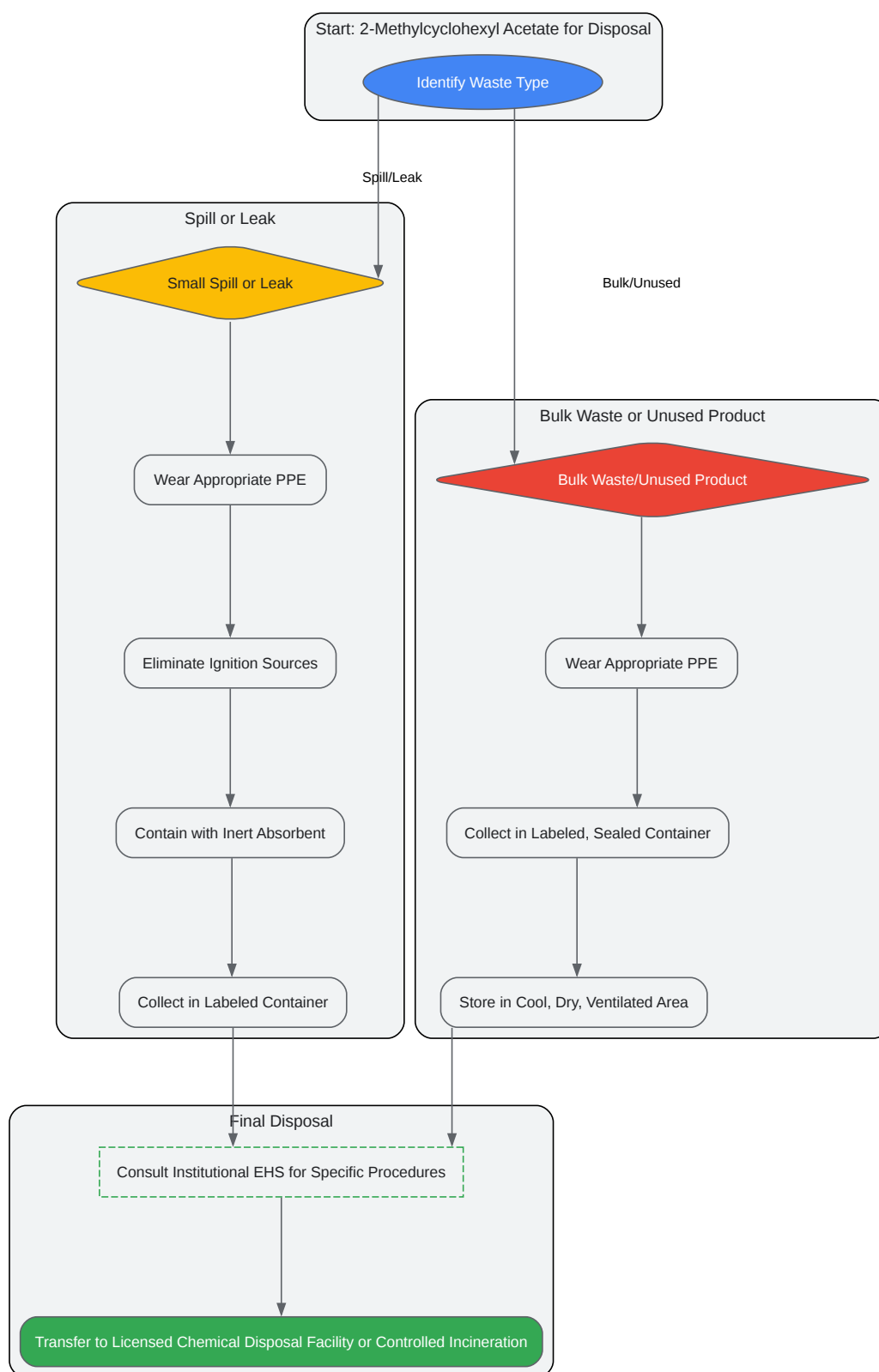
- Empty containers should be triple-rinsed (or the equivalent) with a suitable solvent.[5]
- The rinsate should be collected and disposed of as hazardous waste.
- After rinsing, the container can be punctured to prevent reuse and then disposed of in a sanitary landfill or recycled, depending on local regulations.[5] Combustible packaging materials may be incinerated.[5]

5. Regulatory Compliance:

- All disposal activities must be conducted in strict accordance with local, regional, and national environmental regulations.^{[2][3][6]} Consult your institution's Environmental Health and Safety (EHS) department for specific guidance.

Visualizing the Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **2-Methylcyclohexyl acetate**.



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Caption: Disposal workflow for **2-Methylcyclohexyl acetate**.

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